

M-31850: Application Notes and Protocols for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M-31850

Cat. No.: B1675844

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

M-31850 is a potent, selective, and competitive inhibitor of the lysosomal enzyme β -hexosaminidase (Hex). It functions as a pharmacological chaperone, a small molecule that can stabilize mutant forms of an enzyme, facilitating their proper folding and trafficking from the endoplasmic reticulum (ER) to the lysosome. This mechanism is particularly relevant for late-onset Tay-Sachs and Sandhoff diseases, where specific mutations in the HEXA and HEXB genes, respectively, lead to misfolded but potentially functional HexA enzyme that is prematurely degraded. By binding to the mutant enzyme in the ER, **M-31850** aids in its correct conformation, allowing it to pass the cell's quality control system and reach the lysosome, where it can exert its catalytic activity.

These application notes provide detailed protocols for utilizing **M-31850** in cell culture experiments to study its chaperoning effect on β -hexosaminidase.

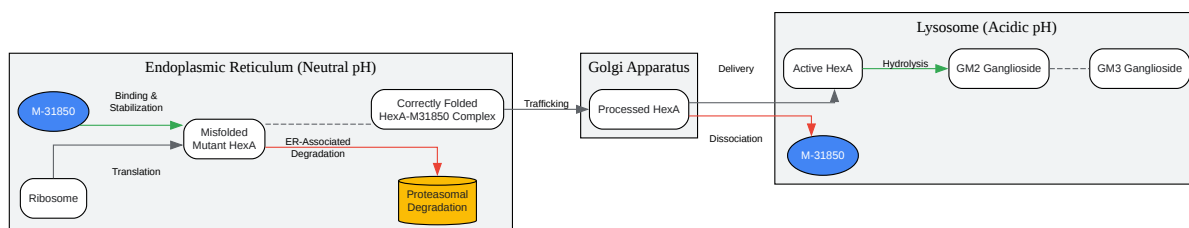
Data Presentation

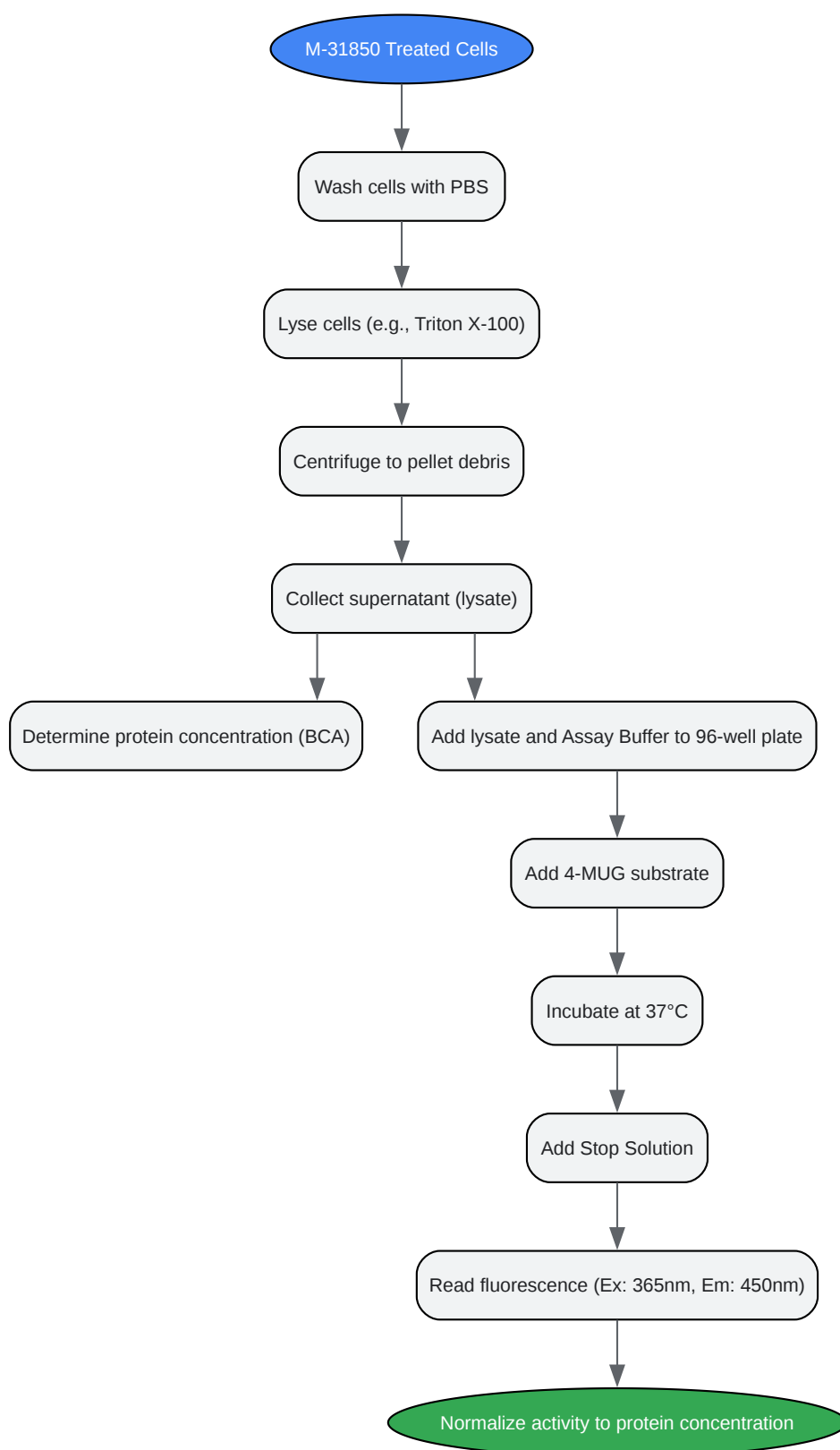
Table 1: Inhibitory Activity of **M-31850**

Target Enzyme	IC ₅₀	K _i	Species
Human HexA	6.0 µM	0.8 µM	Human
Human HexB	3.1 µM	Not Reported	Human
Jack Bean Hex	280 µM	Not Reported	Canavalia ensiformis
Streptomyces plicatus Hex	>500 µM	Not Reported	Streptomyces plicatus

Signaling Pathway

The mechanism of action of **M-31850** as a pharmacological chaperone involves the cellular protein folding and trafficking pathway. A diagram illustrating this process is provided below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [M-31850: Application Notes and Protocols for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675844#m-31850-experimental-protocol-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com